

A Comparative Study of the Fragrance Profiles of Hexahydrobenzofuranone Derivatives

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Compound of Interest

Compound Name: 2(3H)-Benzofuranone, hexahydro-

Cat. No.: B1619639

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This guide provides a comparative analysis of the fragrance profiles of several hexahydrobenzofuranone derivatives, a class of compounds often utilized in the fragrance industry for their diverse and desirable olfactory characteristics. This document summarizes available quantitative data, details the experimental protocols used for fragrance assessment, and visualizes key scientific concepts as required.

Comparative Fragrance Profiles

The fragrance profiles of hexahydrobenzofuranone derivatives are diverse, ranging from fruity and floral to woody and spicy notes. The following table summarizes the available data on the olfactory characteristics of selected derivatives.

Compound Name	CAS Number	Molecular Formula	Fragrance Profile / Odor Descriptors	Odor Threshold
Hexahydro-3H-benzofuran-2-one	6051-03-2	C ₈ H ₁₂ O ₂	Coconut, Coumarinic, Sweet, Herbal, Spicy, Woody[1]	Data Not Available
3-Ethylhexahydro-2(3H)-benzofuranone	54491-17-7	C ₁₀ H ₁₆ O ₂	Fragrance agent (specific descriptors not detailed in the provided results) [2]	Data Not Available
Hexahydro-3,6-dimethyl-2(3H)-benzofuranone	92015-65-1	C ₁₀ H ₁₆ O ₂	Fragrance ingredient (specific descriptors not detailed in the provided results) [3][4]	Data Not Available
4,4,7a-Trimethyl-5,6,7,7a-tetrahydro-2(4H)-benzofuranone	15356-74-8	C ₁₁ H ₁₆ O ₂	Floral, Fruity[5]	Data Not Available

Experimental Protocols

The characterization of fragrance profiles relies on a combination of instrumental analysis and human sensory evaluation. The following are detailed methodologies for key experiments in this field.

Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a pivotal technique for separating and identifying odor-active compounds within a sample.[6][7]

Objective: To separate volatile compounds and have a trained sensory panel assess the odor of each compound as it elutes from the gas chromatograph.

Instrumentation:

- Gas Chromatograph (GC) coupled with a Flame Ionization Detector (FID) and an Olfactory Detection Port (ODP).
- Capillary Column: Typically a non-polar or medium-polarity column (e.g., DB-5 or HP-INNOWAX).

Procedure:

- Sample Preparation: The hexahydrobenzofuranone derivative is diluted in an appropriate solvent (e.g., ethanol) to a suitable concentration.
- Injection: A small volume (typically 1 μ L) of the sample is injected into the GC inlet.
- GC Separation: The oven temperature is programmed to ramp up, allowing for the separation of compounds based on their boiling points and interactions with the column's stationary phase.
- Effluent Splitting: The column effluent is split, with a portion directed to the FID for chemical detection and the other to the ODP for sensory analysis.^[7]
- Olfactory Evaluation: A trained panel of assessors sniffs the effluent from the ODP and records the perceived odor descriptors, intensity, and duration for each eluting compound.
- Data Analysis: The data from the FID and the sensory panel are combined to create an aromagram, which correlates specific chemical compounds with their perceived odors.

Sensory Evaluation

Sensory evaluation provides qualitative and quantitative data on the overall fragrance profile of a substance.^[8]

Objective: To characterize the fragrance of a hexahydrobenzofuranone derivative using a trained sensory panel.

Panelists: A panel of trained individuals with demonstrated olfactory acuity and consistency.

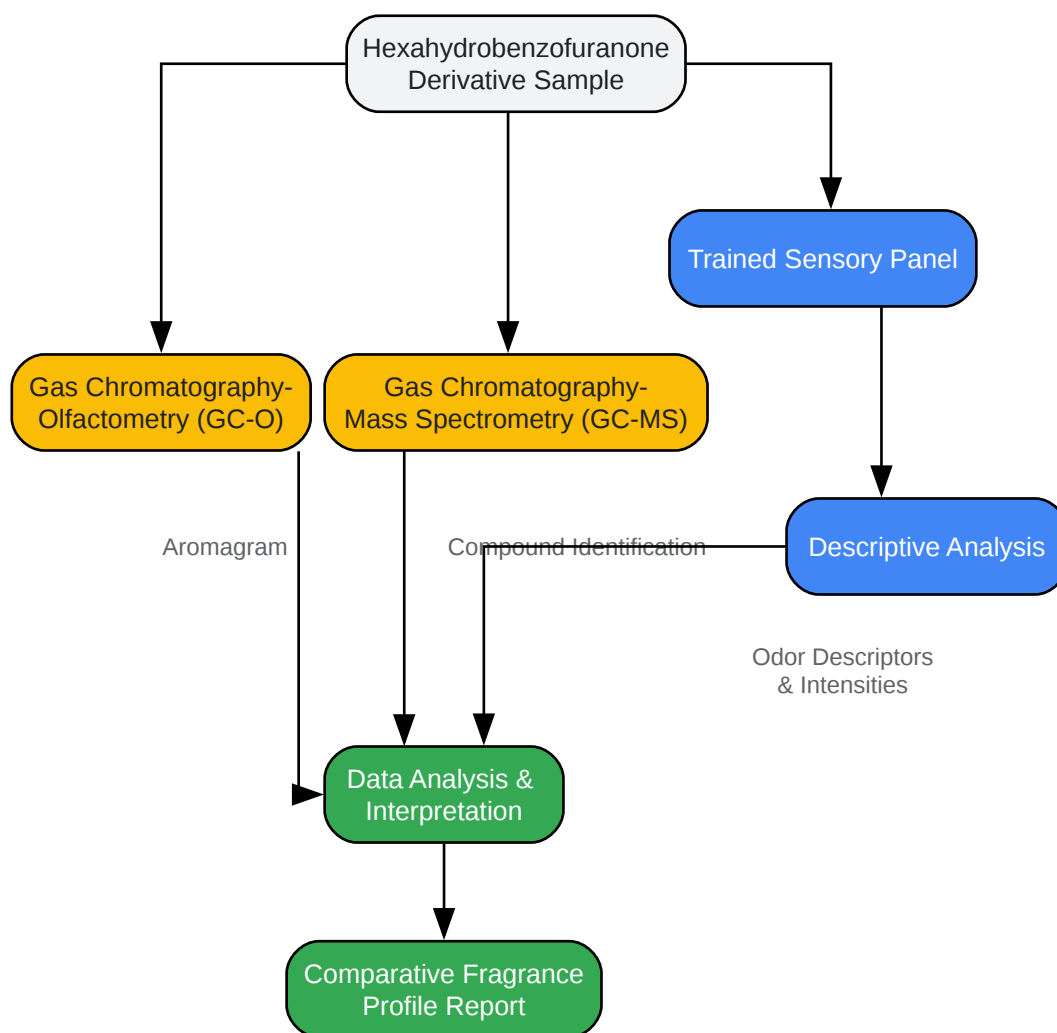
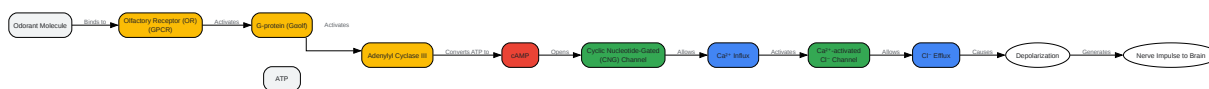
Procedure:

- **Sample Presentation:** The fragrance compound is presented to the panelists on a neutral medium, such as a smelling strip, at a standardized concentration.
- **Evaluation Environment:** The evaluation is conducted in a well-ventilated, odor-free room to prevent sensory fatigue and cross-contamination.
- **Descriptive Analysis:** Panelists independently evaluate the fragrance and provide detailed descriptions of the perceived odors using a standardized lexicon of terms.
- **Intensity Rating:** The intensity of each perceived odor attribute is rated on a defined scale (e.g., a 5-point or 10-point scale).
- **Data Compilation and Analysis:** The descriptive and intensity data from all panelists are collected and statistically analyzed to generate a comprehensive fragrance profile.

Visualizations

Olfactory Signal Transduction Pathway

The perception of smell is initiated by the interaction of odorant molecules with olfactory receptors in the nasal cavity, triggering a complex signaling cascade.



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References

- 1. scent.vn [scent.vn]
- 2. 3-ethyl hexahydro-3H-benzofuran-2-one, 54491-17-7 [thegoodscentcompany.com]
- 3. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 4. RIFM fragrance ingredient safety assessment, 2(3H)-benzofuranone, hexahydro-3,6-dimethyl-, CAS Registry Number 92015-65-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bocsci.com [bocsci.com]
- 6. Gas chromatography-olfactometry - Wikipedia [en.wikipedia.org]
- 7. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
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